

"protocol for Creatine citrate administration in rodent models"

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Compound of Interest

Compound Name: Creatine citrate

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Protocol for Creatine Citrate Administration in Rodent Models

For Researchers, Scientists, and Drug Development Professionals

Introduction

Creatine, a naturally occurring nitrogenous organic acid, plays a pivotal role in cellular energy homeostasis, particularly in tissues with high and fluctuating energy demands such as skeletal muscle and brain.[1] Creatine supplementation has been extensively investigated for its ergogenic, neuroprotective, and therapeutic potential. **Creatine citrate**, a salt of creatine, offers enhanced solubility in aqueous solutions compared to the more commonly used creatine monohydrate, which can be advantageous for administration in research settings.[2] This document provides a comprehensive protocol for the preparation and administration of **Creatine citrate** to rodent models, intended to ensure consistency and reproducibility in preclinical research.

Quantitative Data Summary

The following tables summarize key quantitative data related to the oral administration of creatine in rodent models, compiled from various preclinical studies. While many studies utilize

creatine monohydrate, the principles of dosing can be adapted for **Creatine citrate** by accounting for the difference in molecular weight.

Table 1: Dosage and Administration Parameters for Creatine in Rodent Models via Oral Gavage

| Parameter | Value | Species/Strain | Duration | Reference |
|-----------------------------------|----------------------------|----------------|--------------------|-----------|
| Dosage (Loading) | 300 mg/kg/day | Rats | 5 days | [3] |
| Dosage (Maintenance) | 75 mg/kg/day | Rats | Remainder of study | [3] |
| 1 g/kg/day | Rats | 12 weeks | [4] | |
| 2 g/kg/day | Rats | 12 weeks | [4] | |
| Vehicle | Water | Mice | 8 weeks | [5] |
| 0.5% Carboxymethylcellulose (CMC) | Mice | N/A | [5] | |
| Frequency | Daily | Rats | 12 weeks | [4] |
| Administration Volume | 10 mL/kg (recommended max) | Mice | N/A | [5] |

Table 2: Physicochemical Properties of Creatine Forms

| Property | Creatine Monohydrate | Creatine Citrate | Reference |
|-----------------------------|----------------------|------------------|-----------|
| Solubility in Water at 20°C | ~14 g/L | ~29 g/L | [2] |
| Molecular Weight | 149.15 g/mol | 321.28 g/mol | N/A |
| Creatine Content by Weight | ~88% | ~41% | N/A |

Note on Dose Equivalence: When adapting protocols from creatine monohydrate to **Creatine citrate**, it is crucial to adjust the dosage to deliver an equivalent amount of creatine. To calculate the equivalent dose of **Creatine citrate** from a known dose of creatine monohydrate, use the following formula:

$$\text{Creatine citrate dose} = (\text{Creatine monohydrate dose} / 0.88) * 0.41$$

Experimental Protocols

This section details the methodology for the preparation and administration of **Creatine citrate** via oral gavage in rodent models.

Materials

- **Creatine citrate** powder
- Vehicle (sterile water or 0.5% w/v Carboxymethylcellulose in sterile water)
- Volumetric flasks
- Magnetic stirrer and stir bars
- Analytical balance
- Syringes (1 mL or 3 mL)
- Appropriately sized, ball-tipped oral gavage needles (e.g., 20-22 gauge for mice, 18-20 gauge for rats)

- 70% ethanol for disinfection

Preparation of Creatine Citrate Solution/Suspension

- Determine the Required Concentration: Calculate the concentration of the **Creatine citrate** solution or suspension based on the desired dosage (mg/kg) and the administration volume (e.g., 10 mL/kg).
 - Example Calculation: For a 150 mg/kg dose of **Creatine citrate** and a 10 mL/kg administration volume, the required concentration is 15 mg/mL.
- Weigh the **Creatine Citrate**: Accurately weigh the required amount of **Creatine citrate** powder using an analytical balance.
- Prepare the Vehicle: If using 0.5% CMC, prepare the solution by slowly adding CMC powder to sterile water while stirring vigorously to prevent clumping.
- Prepare the Solution/Suspension:
 - Place a magnetic stir bar in a volumetric flask.
 - Add a small amount of the chosen vehicle to the flask.
 - Gradually add the weighed **Creatine citrate** powder while the solution is being stirred.
 - Continue to add the vehicle to the final desired volume.
 - Stir until the **Creatine citrate** is fully dissolved or a homogenous suspension is formed. Due to its higher solubility, **Creatine citrate** is more likely to form a clear solution at typical research concentrations compared to creatine monohydrate.

Animal Handling and Acclimatization

- Acclimatization: Allow animals to acclimate to the facility and housing conditions for at least one week prior to the start of the experiment.
- Handling: Handle the animals for several days before the first gavage session to reduce stress.

Oral Gavage Administration Procedure

- **Restraint:** Gently but firmly restrain the animal. For mice, this can be done by scruffing the loose skin on its neck and back to immobilize the head. For rats, appropriate restraint techniques should be used to ensure the safety of both the animal and the researcher.
- **Gavage Needle Insertion:**
 - Ensure the gavage needle is securely attached to the syringe filled with the correct volume of the **Creatine citrate** solution/suspension.
 - Hold the animal in a vertical position.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus. The needle should pass smoothly without resistance.
 - **Caution:** If resistance is met, withdraw the needle and re-insert. Do not force the needle, as this can cause perforation of the esophagus or trachea.
- **Administration:** Once the needle is in the correct position (the tip should be in the stomach), slowly depress the syringe plunger to administer the solution. Administer the solution at a steady pace to avoid regurgitation.
- **Post-Procedure Monitoring:**
 - After administration, gently remove the gavage needle and return the animal to its cage.
 - Monitor the animal for any signs of distress, such as difficulty breathing, lethargy, or leakage of the solution from the mouth or nose.
 - Ensure the animal has free access to food and water.

Signaling Pathways and Visualization

Creatine administration has been shown to modulate several key signaling pathways, particularly in the context of muscle metabolism and neuroprotection. The two primary pathways influenced are the PI3K/Akt/mTOR pathway and the AMPK pathway.

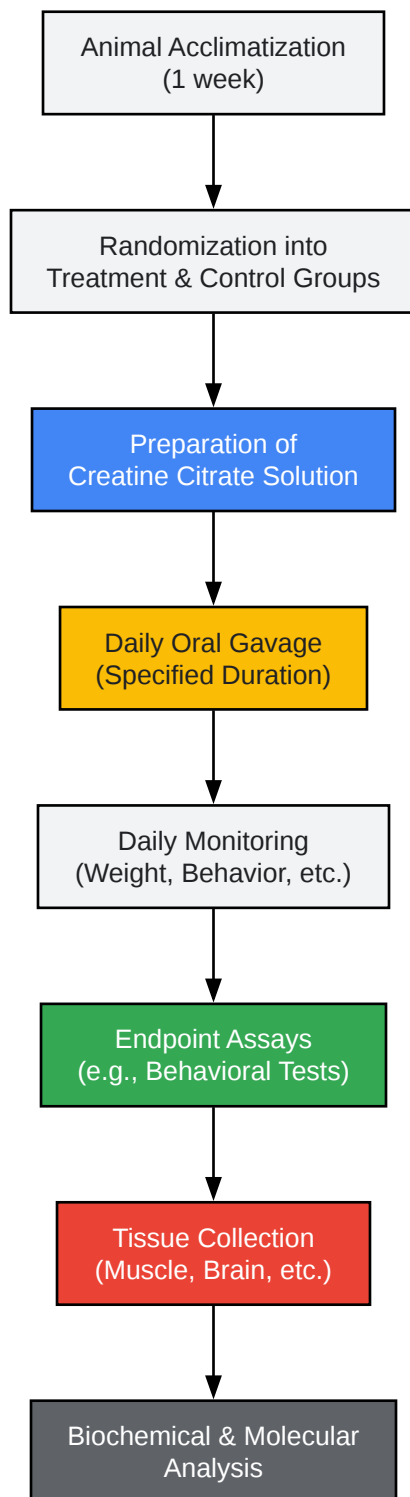
Creatine-Mediated Signaling Pathways



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Caption: Key signaling pathways modulated by creatine administration.

Experimental Workflow for Creatine Citrate Administration



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Caption: Experimental workflow for **creatine citrate** administration.

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